

minimizing PIM1-IN-2 precipitation in aqueous solutions

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Compound of Interest

Compound Name: PIM1-IN-2

Cat. No.: B057639

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Technical Support Center: PIM1-IN-2

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides comprehensive guidance on the use of **PIM1-IN-2**, a potent and ATP-competitive PIM1 kinase inhibitor. Below you will find frequently asked questions (FAQs) and troubleshooting guides to address common challenges encountered during in vitro experiments, with a particular focus on minimizing precipitation in aqueous solutions.

Frequently Asked questions (FAQs)

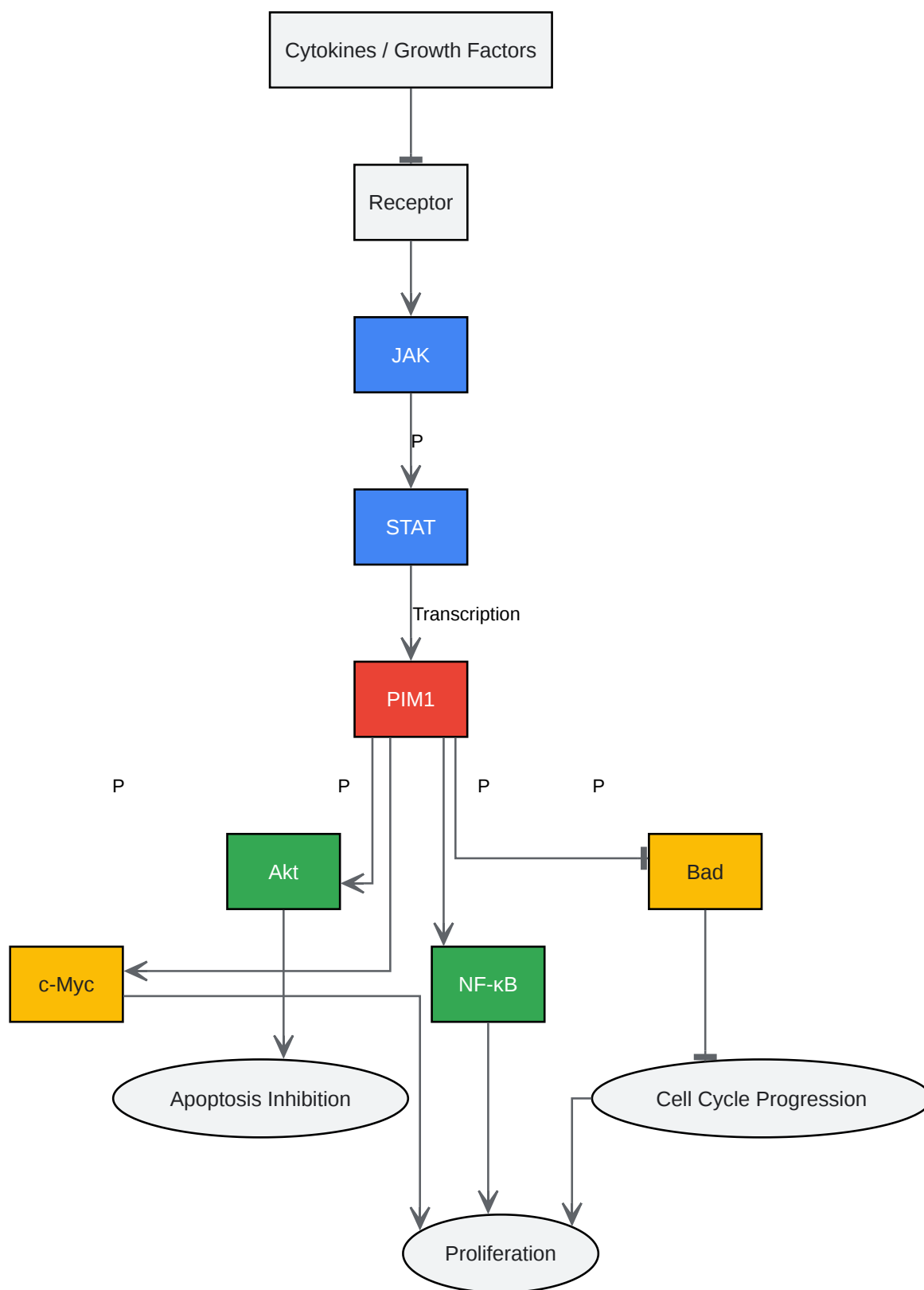
Q1: What is **PIM1-IN-2** and what is its mechanism of action?

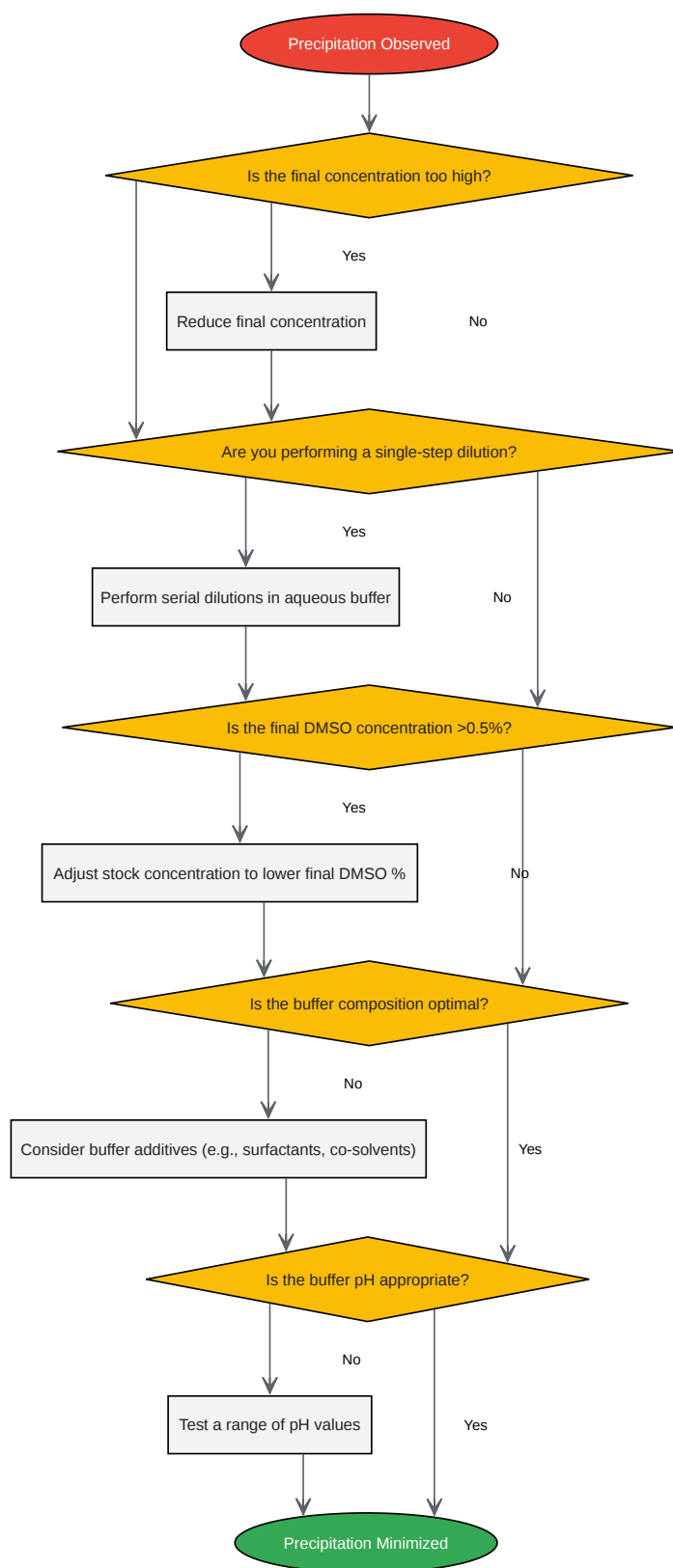
PIM1-IN-2 is a small molecule inhibitor of the PIM1 serine/threonine kinase. It functions as an ATP-competitive inhibitor with a reported K_i of 91 nM. By binding to the ATP-binding site of PIM1, it blocks the kinase's ability to phosphorylate its downstream substrates, thereby inhibiting the PIM1 signaling pathway. This pathway is crucial for cell survival, proliferation, and apoptosis, making PIM1 a target for cancer therapy.

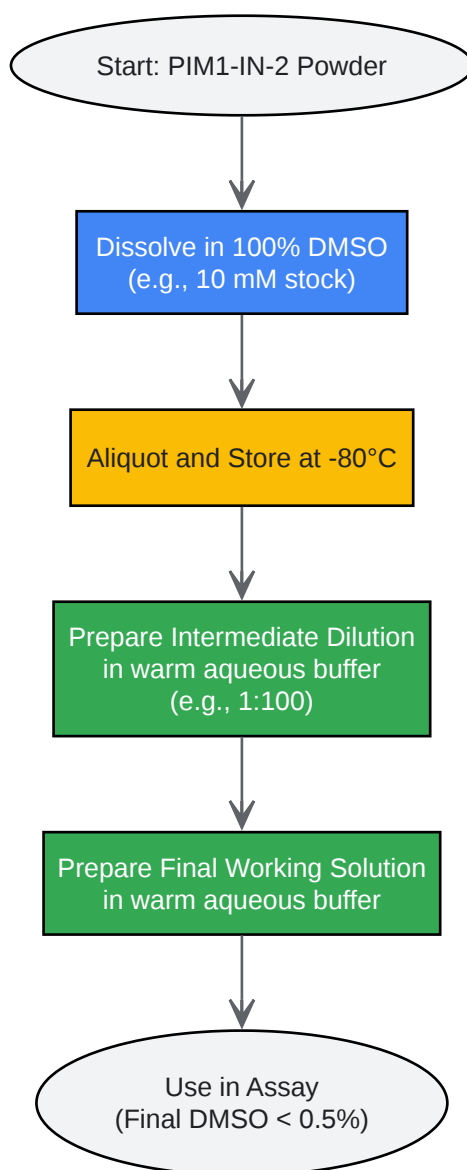
Q2: What is the PIM1 signaling pathway?

The PIM1 kinase is a key downstream effector of the JAK/STAT signaling pathway, which is activated by various cytokines and growth factors. Once expressed, PIM1 can phosphorylate a

wide range of substrates involved in cell cycle progression and apoptosis. Key downstream targets include c-Myc, a potent oncogene, and regulators of apoptosis such as Bad. PIM1 can also interact with other critical signaling pathways, including the PI3K/Akt pathway.







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